

# An In-depth Technical Guide to Octane-2,4,5,7-tetrone

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Octane-2,4,5,7-tetrone

Cat. No.: B073581

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The compound **Octane-2,4,5,7-tetrone** is a sparsely documented molecule in scientific literature. While its chemical structure and basic properties are registered, extensive research on its synthesis, history, and biological activity is not publicly available. This guide, therefore, provides a comprehensive overview based on the known properties of the broader class of tetraketones and outlines a theoretical framework for its synthesis and potential biological evaluation.

## Introduction to Tetraketones

Tetraketones are organic compounds characterized by the presence of four carbonyl groups.<sup>[1]</sup> This class of molecules has garnered significant attention for their diverse biological activities and their utility as precursors in the synthesis of various heterocyclic compounds, such as acridinediones.<sup>[2]</sup> Research has demonstrated that tetraketones can exhibit significant lipoxygenase inhibitor activity, strong antioxidant potential, and have been identified as a new class of tyrosinase inhibitors.<sup>[2]</sup> Their structural similarities to biologically important compounds like NADH and NADPH further underscore their potential in medicinal chemistry.<sup>[2]</sup>

**Octane-2,4,5,7-tetrone**, with the molecular formula C<sub>8</sub>H<sub>10</sub>O<sub>4</sub>, belongs to this promising class of compounds.<sup>[3]</sup> While its specific discovery and history are not well-documented, its structure suggests a reactive molecule with the potential for interesting chemical and biological properties.

# Hypothetical Synthesis and Experimental Protocols

While a specific, validated synthesis for **Octane-2,4,5,7-tetrone** is not readily found in the literature, a plausible synthetic route can be devised based on established organic chemistry principles for the formation of polyketones. A common method for synthesizing tetraketones involves a tandem Knoevenagel condensation and Michael addition.<sup>[4]</sup> One potential pathway for **Octane-2,4,5,7-tetrone** could involve the condensation of diethyl oxalate with acetone in the presence of a base like sodium ethoxide.<sup>[5]</sup>

## Proposed Synthetic Protocol

This protocol is a hypothetical procedure for the synthesis of **Octane-2,4,5,7-tetrone**.

Materials:

- Diethyl oxalate
- Acetone
- Sodium ethoxide
- Anhydrous ethanol
- Hydrochloric acid (for neutralization)
- Ethyl acetate (for extraction)
- Brine
- Anhydrous sodium sulfate

Procedure:

- A solution of sodium ethoxide in anhydrous ethanol is prepared in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- The flask is cooled in an ice bath, and a stoichiometric amount of acetone is added dropwise with stirring.

- Following the addition of acetone, diethyl oxalate is added dropwise to the reaction mixture.
- The reaction is allowed to stir at room temperature for a specified period, with progress monitored by Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture is neutralized with a dilute solution of hydrochloric acid.
- The product is extracted with ethyl acetate, and the organic layer is washed with brine.
- The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude product.
- The crude **Octane-2,4,5,7-tetrone** can be purified by column chromatography or recrystallization.

Hypothetical workflow for the synthesis of **Octane-2,4,5,7-tetrone**.

## Physicochemical and Spectroscopic Data

The following table summarizes the computed physicochemical properties of **Octane-2,4,5,7-tetrone**.<sup>[3]</sup>

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>10</sub> O <sub>4</sub>
Molecular Weight	170.16 g/mol
IUPAC Name	octane-2,4,5,7-tetrone
CAS Number	1114-91-6
SMILES	<chem>CC(=O)CC(=O)C(=O)CC(=O)C</chem>
InChIKey	TVDDXVUEWIHEHC-UHFFFAOYSA-N

Data sourced from PubChem CID 70688.<sup>[3]</sup>

## Potential Biological Activity and Screening

Given that various tetraketones exhibit biological activities such as antioxidant and enzyme inhibitory effects, it is plausible that **Octane-2,4,5,7-tetrone** could possess similar properties.[2] [6] A general workflow for screening the biological activity of a novel compound like **Octane-2,4,5,7-tetrone** would involve a tiered approach, starting with broad-based assays and progressing to more specific mechanistic studies.

A general workflow for the biological evaluation of a novel compound.

## Hypothetical Signaling Pathway Modulation

Should **Octane-2,4,5,7-tetrone** demonstrate anti-inflammatory properties in cell-based assays, a subsequent step would be to investigate its effect on relevant signaling pathways, such as the NF-κB pathway, which is a key regulator of inflammation.

A hypothetical mechanism of action for **Octane-2,4,5,7-tetrone**.

## Conclusion

While **Octane-2,4,5,7-tetrone** itself is not extensively studied, the broader class of tetraketones represents a field of interest for medicinal chemists and drug discovery professionals. The theoretical frameworks for synthesis and biological screening presented in this guide provide a roadmap for the potential investigation of this and other novel polyketone compounds. Further research is warranted to synthesize and characterize **Octane-2,4,5,7-tetrone** and to explore its potential therapeutic applications.

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## References

- 1. tetraketone - Wiktionary, the free dictionary [en.wiktionary.org]
- 2. researchgate.net [researchgate.net]

- 3. Octane-2,4,5,7-tetrone | C<sub>8</sub>H<sub>10</sub>O<sub>4</sub> | CID 70688 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Synthesis of tetraketones in water and under catalyst-free conditions - Green Chemistry (RSC Publishing) [pubs.rsc.org]
- 5. octane-2,4,5,7-tetrone | CAS#:1114-91-6 | Chemsrsc [chemsrc.com]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to Octane-2,4,5,7-tetrone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073581#discovery-and-history-of-octane-2-4-5-7-tetrone]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)